

A Comprehensive Technical Guide to 1-Chloro-4-(4-nitrophenoxy)benzene

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Compound of Interest

Compound Name:	1-Chloro-4-(4-nitrophenoxy)benzene
CAS No.:	1836-74-4
Cat. No.:	B159011

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This guide provides an in-depth technical overview of **1-Chloro-4-(4-nitrophenoxy)benzene**, a key chemical intermediate. It is intended for researchers, scientists, and professionals in drug development and fine chemical synthesis. The document covers nomenclature, physicochemical properties, synthesis protocols, applications, and safety, grounded in authoritative sources to ensure scientific integrity.

Chemical Identity and Nomenclature

1-Chloro-4-(4-nitrophenoxy)benzene is a diaryl ether characterized by a chlorophenyl group and a nitrophenyl group linked by an ether oxygen. Precise identification is crucial for regulatory compliance, experimental reproducibility, and safety.

The authoritative IUPAC name for this compound is 1-(4-chlorophenoxy)-4-nitrobenzene^[1]. However, it is also widely recognized by the name **1-Chloro-4-(4-nitrophenoxy)benzene**. Due to the substitution patterns, several synonyms are used in literature and commercial listings, which can be a source of confusion if not properly cross-referenced.

Key Identifiers:

- CAS Number: 1836-74-4[1][2][3]
- Molecular Formula: C₁₂H₈ClNO₃[1][2]
- Molecular Weight: 249.65 g/mol [1][2][4]

Common Synonyms:

- 4-Chlorophenyl 4'-nitrophenyl ether[1]
- p-Chlorophenyl p-nitrophenyl ether[1]
- 4'-Chloro-4-nitrobiphenyl ether[1]
- Benzene, 1-chloro-4-(4-nitrophenoxy)-[1]

It is essential to distinguish this isomer from its positional isomers, such as 1-Chloro-2-(4-nitrophenoxy)benzene (CAS No. 2091-61-4) and 1-Chloro-3-(4-nitrophenoxy)benzene (CAS No. 2303-23-3), as their chemical and toxicological properties differ significantly[4][5].

Physicochemical Properties

Understanding the physicochemical properties of a compound is fundamental to its application in experimental and industrial settings. These parameters dictate choices regarding solvents, reaction conditions, purification methods, and storage.

Property	Value	Source
Molecular Weight	249.65 g/mol	[1][2][4]
Appearance	Solid (form not specified)	Assumed based on ethers of similar MW
Melting Point	99.2 °C	[3]
Boiling Point	Data not available	-
Solubility	Insoluble or slightly soluble in water. Soluble in organic solvents like isooctane.	[3][6]
Storage	Sealed in dry, room temperature conditions.	[2]

Note: The properties listed are specific to the para-substituted isomer (CAS 1836-74-4). Isomers like 4-chlorophenyl phenyl ether (CAS 7005-72-3) exhibit different properties, such as being a liquid at room temperature with a density of approximately 1.2 g/cm³[6][7].

Synthesis and Reactivity

1-Chloro-4-(4-nitrophenoxy)benzene is typically synthesized via nucleophilic aromatic substitution (S_NAr), a cornerstone reaction in organic chemistry. The Williamson ether synthesis is a common approach.

General Synthesis Protocol: Williamson Ether Synthesis

This method involves the reaction of a phenoxide with an activated aryl halide. In this case, the electron-withdrawing nitro group on one ring activates the halogen on the other ring for nucleophilic displacement.

Reaction: 4-Chlorophenol + 1-Chloro-4-nitrobenzene → **1-Chloro-4-(4-nitrophenoxy)benzene**

Rationale: The reaction is driven by the formation of a stable ether linkage. A strong base is required to deprotonate the 4-chlorophenol, creating the potent 4-chlorophenoxide nucleophile. The nitro group on the 1-chloro-4-nitrobenzene ring is critical; its strong electron-withdrawing

nature stabilizes the negatively charged intermediate (Meisenheimer complex), thereby facilitating the substitution reaction.

Step-by-Step Protocol:

- Deprotonation: Dissolve 4-chlorophenol in a suitable polar aprotic solvent (e.g., DMF, DMSO). Add a strong base, such as sodium hydride (NaH) or potassium carbonate (K₂CO₃), portion-wise at 0 °C to form the sodium or potassium 4-chlorophenoxide salt.
- Substitution: To the resulting phenoxide solution, add an equimolar amount of 1-chloro-4-nitrobenzene[8].
- Reaction: Heat the mixture to a temperature typically ranging from 80 to 120 °C. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, cool the reaction mixture to room temperature and pour it into ice-cold water to precipitate the crude product.
- Purification: Collect the solid product by filtration, wash with water to remove inorganic salts, and dry. Recrystallize from a suitable solvent system (e.g., ethanol/water) to obtain the purified **1-Chloro-4-(4-nitrophenoxy)benzene**.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow of the synthesis and purification process.

Figure 1: Synthesis & Purification Workflow

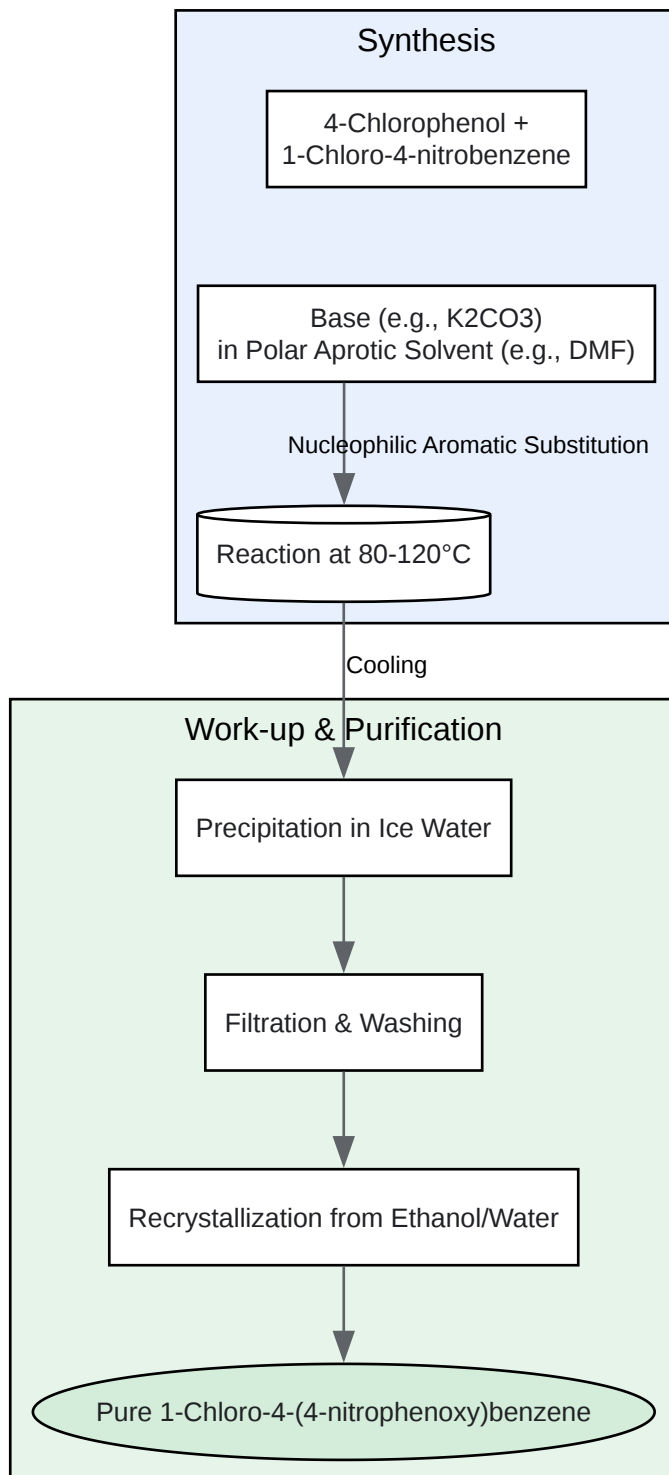
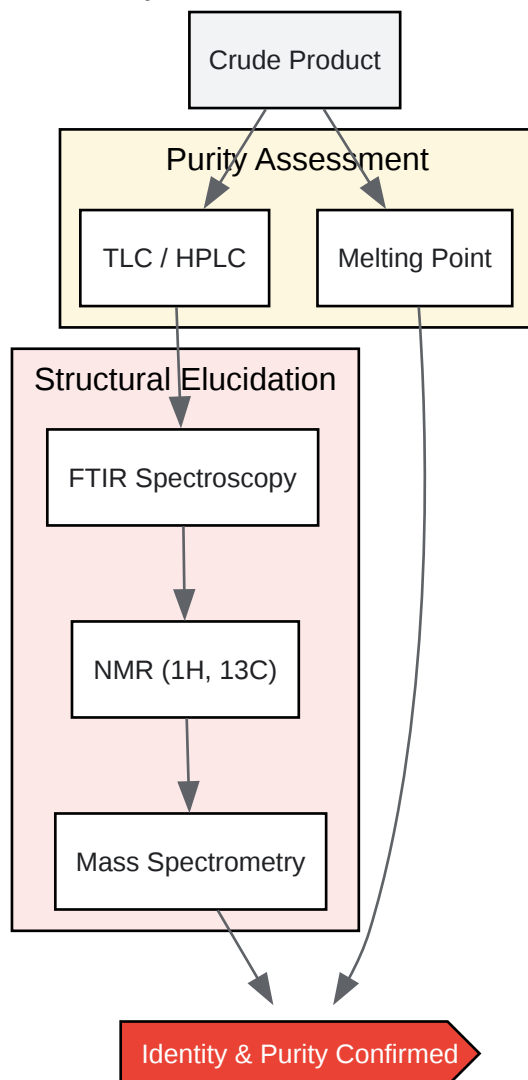


Figure 2: Analytical Characterization Workflow



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Sources

- 1. 1-Chloro-4-(4-nitrophenoxy)benzene | C₁₂H₈ClNO₃ | CID 15786 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. 1836-74-4|1-Chloro-4-\(4-nitrophenoxy\)benzene|BLD Pharm \[bldpharm.com\]](#)
- [3. accustandard.com \[accustandard.com\]](#)
- [4. m-Chlorophenyl p-nitrophenyl ether | C12H8ClNO3 | CID 16815 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. 1-Chloro-2-\(4-nitrophenoxy\)benzene | C12H8ClNO3 | CID 16408 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. 4-CHLOROPHENYL PHENYL ETHER | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [7. cdn.chemservice.com \[cdn.chemservice.com\]](#)
- [8. 4-Nitrochlorobenzene - Wikipedia \[en.wikipedia.org\]](#)
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